

Health and safety considerations for 1,4-Diacetylbenzene (MSDS)

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Compound of Interest

Compound Name: 1,4-Diacetylbenzene

Cat. No.: B086990

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An In-depth Technical Guide to the Health and Safety of **1,4-Diacetylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for **1,4-diacetylbenzene**, with a focus on its properties, potential hazards, and handling procedures in a research and development setting.

Chemical and Physical Properties

1,4-Diacetylbenzene is an aromatic ketone that exists as a white to off-white or light yellow crystalline solid at room temperature.^{[1][2][3]} It is characterized by a faint, slightly sweet odor.^[3]

Table 1: Physical and Chemical Properties of **1,4-Diacetylbenzene**

Property	Value	Source
CAS Number	1009-61-6	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1]
Molecular Weight	162.19 g/mol	[1]
Appearance	White to off-white/light yellow crystalline powder	[1][2][3]
Melting Point	111-113 °C	[4]
Solubility in Water	6.309 mg/L at 25 °C	[3]
Vapor Pressure	0.00723 mmHg	[1][2]

Toxicological Data

The toxicological properties of **1,4-diacetylbenzene** have not been extensively studied.[5][6] However, available data suggests it has low acute toxicity.[3] It is not classified as a hazardous substance according to GHS criteria.[1]

Table 2: Summary of Toxicological Information

Endpoint	Observation	Source
Acute Toxicity	Low acute toxicity.	[3]
Irritation	May cause irritation to the eyes, skin, and respiratory tract.[3] Inhalation of dust can lead to coughing and throat irritation.[3]	[3]
Dermatitis	Skin contact might result in dermatitis or allergic reactions in sensitive individuals.	[3]
Carcinogenicity	No conclusive evidence of carcinogenic activity. Not classified as a carcinogen by IARC.	[3][5]
Genotoxicity	No data available.	

While specific studies on **1,4-diacetylbenzene** are lacking, a computational (in silico) study on the related isomer, 1,2-diacetylbenzene, predicted potential for neurotoxic, nephrotoxic, endocrine-disrupting, and hepatotoxic effects.[7][8] The same study suggested that metabolism is likely to occur via cytochrome P450 (CYP) enzymes, leading to various metabolites.[8] It is important to note that these are predictions for a related compound and have not been experimentally validated for **1,4-diacetylbenzene**.

Hazard Identification and Classification

1,4-Diacetylbenzene is generally considered to have a low hazard profile.

Table 3: Hazard Classification

Hazard	Classification
GHS Classification	Not classified as hazardous. [1]
Primary Hazards	May cause eye, skin, and respiratory irritation. [3]

Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Experimental Protocol for Safe Handling

The following protocol outlines the recommended steps for handling **1,4-diacetylbenzene** powder in a research setting.

Objective: To safely weigh and transfer **1,4-diacetylbenzene** powder for experimental use.

Materials:

- **1,4-Diacetylbenzene** solid
- Appropriate personal protective equipment (PPE): safety glasses with side shields, nitrile gloves, lab coat
- Chemical fume hood
- Spatula
- Weighing paper or boat
- Analytical balance
- Sealable container for the experiment

Procedure:

- Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Don the required PPE (safety glasses, gloves, lab coat).
- Place all necessary equipment inside the fume hood.
- Weighing:
 - Tare the analytical balance with the weighing paper or boat.
 - Carefully open the **1,4-diacetylbenzene** container.
 - Using a clean spatula, transfer the desired amount of powder onto the weighing paper. Avoid generating dust.
 - Close the **1,4-diacetylbenzene** container tightly.
- Transfer:
 - Carefully transfer the weighed powder into the designated experimental container.
- Cleanup:
 - Clean the spatula and any contaminated surfaces within the fume hood.
 - Dispose of the weighing paper and any other contaminated disposable materials in a designated chemical waste container.
 - Remove gloves and wash hands thoroughly.

Storage

Store **1,4-diacetylbenzene** in a tightly closed container in a cool, dry, and well-ventilated area.

[5]

Exposure Control and Personal Protection

Table 4: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

Table 5: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Flush eyes with water as a precaution.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

In all cases of significant exposure or if symptoms persist, seek medical attention.

Accidental Release Measures

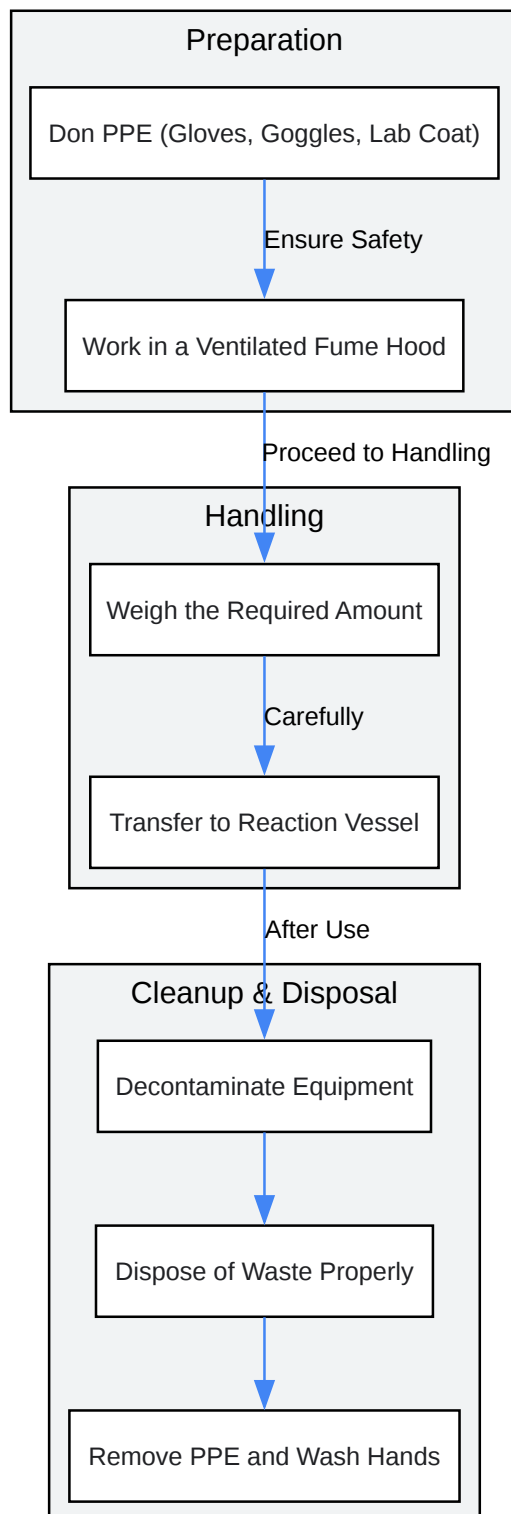
In the event of a spill, avoid dust formation.^[5] Sweep up the solid material and place it in a suitable, closed container for disposal.^[5] Do not let the product enter drains.^[5]

Fire-Fighting Measures

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire involving **1,4-diacetylbenzene**.^[5] When heated to decomposition, it may emit carbon oxides.^[5]

Visualizations

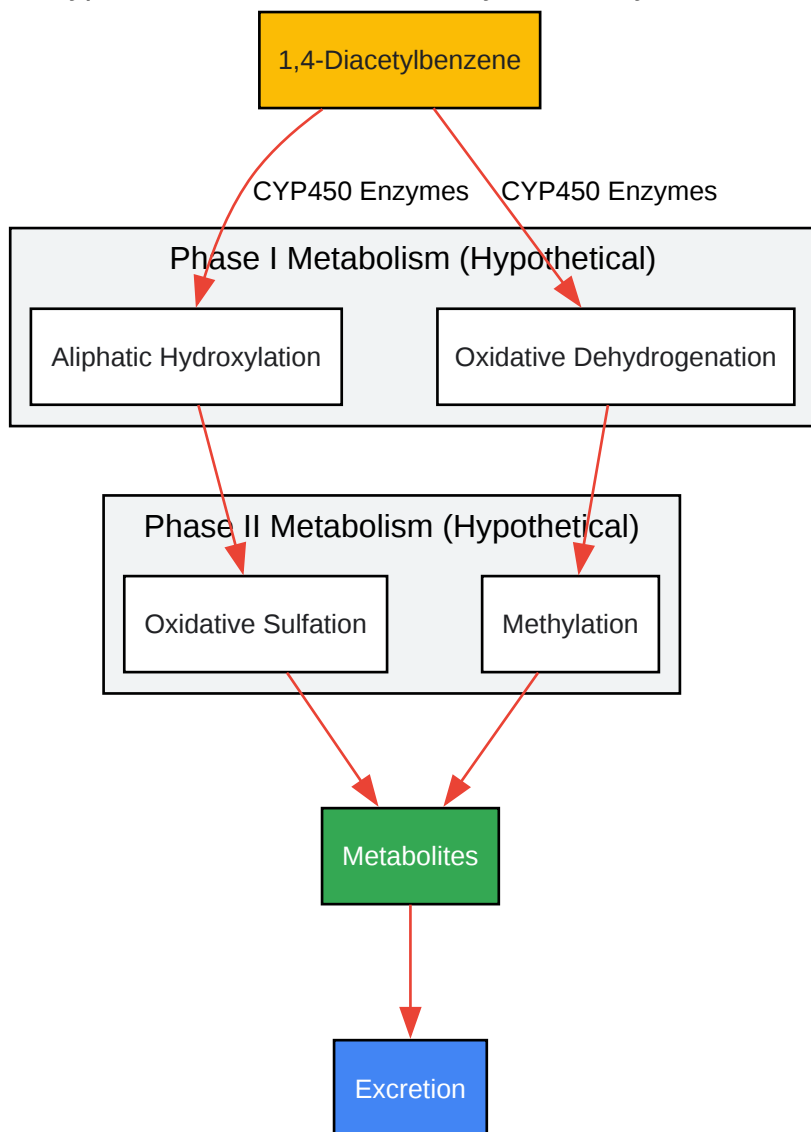
General Workflow for Handling Chemical Powders



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Caption: General workflow for safely handling chemical powders like **1,4-diacetylbenzene**.

Hypothetical Metabolic Pathway of Diacetylbenzene



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Caption: Hypothetical metabolic pathway based on predictions for a related isomer.

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